

2-Tert-butylphenazine MSDS and safety data sheet

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Compound of Interest

Compound Name: 2-Tert-butylphenazine

Cat. No.: B1321105

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Technical Monograph: 2-Tert-butylphenazine Safety, Synthesis, and Handling Guide Chemical Identity & Physicochemical Profile[1][2][3] [4][5][6][7][8][9]

Property	Specification
Chemical Name	2-Tert-butylphenazine
Synonyms	2-(1,1-dimethylethyl)phenazine; t-Bu-Phenazine
Molecular Formula	C ₁₆ H ₁₆ N ₂
Molecular Weight	236.31 g/mol
CAS Number	Not widely listed (Treat as Novel Research Chemical)
Parent CAS	92-82-0 (Phenazine)
Physical State	Yellow to brownish-orange crystalline solid
Solubility	Soluble in CH ₂ Cl ₂ , CHCl ₃ , THF; Low solubility in water
Predicted LogP	~4.5 (High Lipophilicity due to t-butyl group)

Hazard Identification (SAR Analysis)

Since specific toxicological data is sparse, we apply the Precautionary Principle based on the functional groups present.

Core Hazard: The Phenazine Scaffold

The phenazine core is a planar, nitrogen-containing heterocycle capable of intercalating into DNA.

- **Genotoxicity:** Suspected Muta. 2 (GHS). Phenazine derivatives can act as intercalating agents, potentially causing frameshift mutations.
- **Redox Toxicity:** Phenazines undergo redox cycling in biological systems, generating Reactive Oxygen Species (ROS) like superoxide anions, leading to oxidative stress.

Substituent Effect: The Tert-butyl Group[8]

- **Bioavailability:** The bulky tert-butyl group significantly increases lipophilicity. This facilitates rapid transport across cell membranes (skin absorption hazard) and potential bioaccumulation in aquatic organisms.
- **Environmental:** Predicted Aquatic Chronic 2 (Toxic to aquatic life with long-lasting effects).

GHS Classification (Derived)

- Signal Word: WARNING
- H302: Harmful if swallowed.[1]
- H341: Suspected of causing genetic defects.
- H315/H319: Causes skin and serious eye irritation.
- H411: Toxic to aquatic life with long lasting effects.

Synthesis & Production Protocol

For research applications, **2-tert-butylphenazine** is typically synthesized via the condensation of a substituted diamine with an ortho-quinone or via oxidative cyclization.

Methodology: Oxidative Condensation

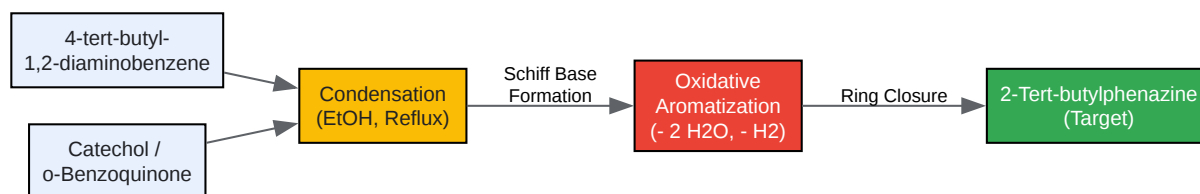
Reaction Logic: This protocol utilizes the condensation of 4-tert-butyl-1,2-diaminobenzene with catechol (oxidized in situ to o-benzoquinone) or 1,2-cyclohexanedione followed by aromatization.[2]

Step-by-Step Protocol

- **Reagent Prep:** Dissolve 10 mmol of 4-tert-butyl-1,2-diaminobenzene in 50 mL of Ethanol (EtOH).
- **Oxidant Addition:** Add 20 mmol of Ag₂O (Silver Oxide) or MnO₂ if using catechol as the coupling partner. If using 1,2-cyclohexanedione, no initial oxidant is needed for the condensation, but a subsequent dehydrogenation step (e.g., Iodine/NaOAc) is required.

- Preferred Route: Reaction with o-benzoquinone (generated in situ) yields the phenazine directly.
- Reflux: Heat the mixture to reflux (80°C) for 4–6 hours under an Argon atmosphere. The solution will darken as the phenazine system forms.
- Filtration: Filter hot through a Celite pad to remove metal oxides.
- Purification: Evaporate solvent. Purify the crude residue via silica gel column chromatography.
 - Eluent: Hexane:Ethyl Acetate (9:1 gradient).
 - Target: Collect the yellow/orange fluorescent fraction.

Synthesis Workflow Diagram



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Figure 1: Oxidative condensation pathway for the synthesis of **2-tert-butylphenazine**.

Safe Handling & Engineering Controls

Personal Protective Equipment (PPE)

- Respiratory: N95 or P100 respirator required if handling powder. Phenazine dusts are potent respiratory irritants.
- Dermal: Nitrile gloves (double-gloving recommended due to high lipophilicity/permeability).
- Ocular: Chemical safety goggles.

Storage Stability

- **Light Sensitivity:** Phenazines can be photo-active. Store in amber vials or foil-wrapped containers.
- **Atmosphere:** Hygroscopic potential is low, but storage under inert gas (N_2/Ar) is recommended to prevent slow oxidation of the alkyl side chain over months.

Emergency Response Protocols

First Aid Measures

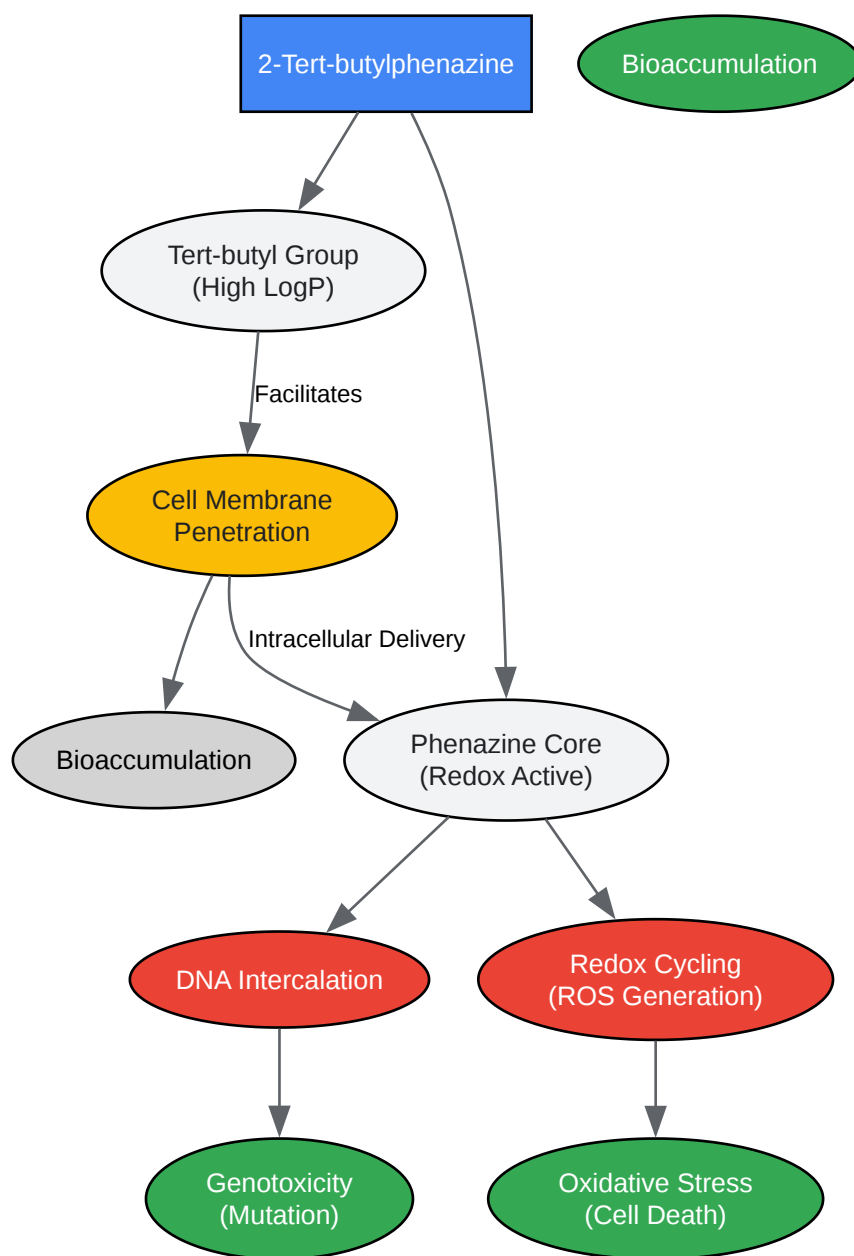
- **Inhalation:** Move to fresh air immediately. If breathing is difficult, administer oxygen.
Rationale: Phenazine dust can cause bronchospasm.^[1]
- **Skin Contact:** Wash with PEG-400 (Polyethylene Glycol) followed by soap and water.
Rationale: Water alone is ineffective due to the compound's lipophilicity; PEG acts as a solubilizing agent to lift the chemical from the lipid bilayer of the skin.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth. Administer activated charcoal slurry if conscious.

Spill Management

- **Evacuate:** Clear the immediate area.
- **Isolate:** Wear full PPE.
- **Neutralize/Absorb:** Do not use water (spreads the hydrophobic contaminant). Adsorb with vermiculite or sand.
- **Disposal:** Incineration is the only approved disposal method. Do not release into drains (aquatic toxin).

Toxicology Mechanism (Mechanistic Insight)

The following diagram illustrates the dual-threat mechanism of alkyl-phenazines in biological systems.



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Figure 2: Mechanistic toxicology pathway showing the synergistic effect of the lipophilic tail and the redox-active core.

References

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